

# physical and chemical properties of 2,6-Dibromo-4-nitrophenol

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## Compound of Interest

Compound Name: 2,6-Dibromo-4-nitrophenol

Cat. No.: B181593

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## An In-depth Technical Guide to 2,6-Dibromo-4-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2,6-Dibromo-4-nitrophenol** (CAS No. 99-28-5). The information presented herein is intended for professionals in research and development, offering detailed data, experimental protocols, and visual workflows to support scientific endeavors.

## Core Physical and Chemical Properties

**2,6-Dibromo-4-nitrophenol** is a yellow crystalline powder.<sup>[1]</sup> Its molecular structure consists of a phenol ring substituted with two bromine atoms at positions 2 and 6, and a nitro group at position 4.<sup>[1]</sup> The compound is sparingly soluble in water but shows solubility in organic solvents like ethanol and acetone.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **2,6-Dibromo-4-nitrophenol**.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>3</sub> Br <sub>2</sub> NO <sub>3</sub>	[1][2][3][4][5]
Molecular Weight	296.90 g/mol	[1][3][4][5][6]
Melting Point	138-141 °C (decomposes)	[3][7]
145 °C (decomposes)	[2][8][9][10]	
155-157 °C	[1]	
Boiling Point (Predicted)	297.8 ± 40.0 °C	[2][8][10]
pKa (Predicted)	3.67 ± 0.44	[1][2][8]
Density (Rough Estimate)	2.3436 g/cm <sup>3</sup>	[2][8][10]
Refractive Index (Estimate)	1.6220	[2][8][10]
Appearance	Yellow crystalline powder/solid	[1][2][3]
CAS Number	99-28-5	[1][2][4][9][10]

Note: The reported melting point varies, which may be dependent on the rate of heating and purity of the sample. Samples prepared by bromination have been noted to decompose at their melting temperature.[2][7]

## Experimental Protocols

Detailed experimental procedures are crucial for the replication and advancement of scientific research. This section provides a comprehensive protocol for the synthesis and purification of **2,6-Dibromo-4-nitrophenol**.

### Synthesis via Dibromination of p-Nitrophenol

This protocol is adapted from the established method described in Organic Syntheses, which involves the dibromination of p-nitrophenol in glacial acetic acid.[7]

Materials and Equipment:

- 5-L round-bottomed flask

- Liquid-sealed mechanical stirrer
- Dropping funnel
- Gas trap
- Steam bath
- 19-cm Büchner funnel
- p-Nitrophenol (278 g, 2 moles)
- Glacial acetic acid (1530 cc total)
- Bromine (750 g, 4.7 moles)
- Cold water
- 50% aqueous acetic acid

Procedure:

- **Reaction Setup:** In a 5-L round-bottomed flask equipped with a mechanical stirrer, dropping funnel, and a gas trap for HBr, dissolve 278 g (2 moles) of p-nitrophenol in 830 cc of glacial acetic acid.<sup>[7]</sup>
- **Bromine Addition:** Prepare a solution of 750 g of bromine in 700 cc of glacial acetic acid. Add this solution dropwise to the stirred p-nitrophenol solution over the course of three hours at room temperature.<sup>[7]</sup>
- **Heating and Bromine Removal:** After the addition is complete, stir the mixture for an additional 30 minutes. Then, warm the flask on a steam bath to an internal temperature of about 85°C for one hour to drive off excess bromine.<sup>[7]</sup> Pass a stream of air through the reaction mixture to remove the final traces of bromine.<sup>[7]</sup>
- **Precipitation:** Treat the resulting yellow or brown mixture with 1.1 L of cold water and stir until cool to facilitate crystallization and prevent caking.<sup>[7]</sup>

- Isolation: Allow the mixture to stand overnight in an ice chest. Collect the pale yellow crystalline product using a 19-cm Büchner funnel.[\[7\]](#)
- Washing: Wash the collected product first with 500 cc of 50% aqueous acetic acid, followed by a thorough washing with water.[\[7\]](#)
- Drying: Dry the final product in an oven at 40–60°C or in a vacuum desiccator over sodium hydroxide. The expected yield is 570–583 g (96–98%).[\[7\]](#)

## Purification Protocol

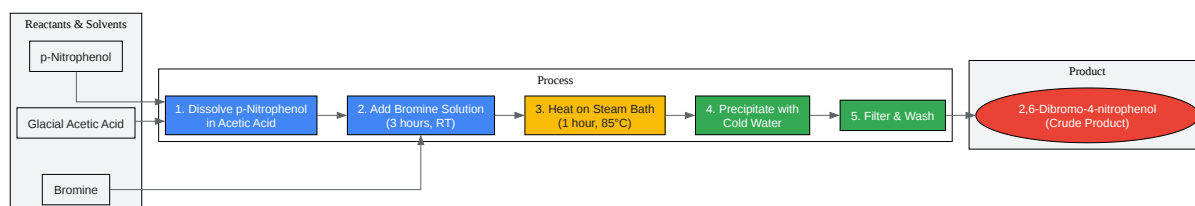
The product obtained from the synthesis protocol is generally of sufficient purity for most applications.[\[7\]](#) However, if further purification is required, recrystallization can be performed.

Method:

- Crystallize the crude **2,6-Dibromo-4-nitrophenol** from aqueous ethanol or 50% aqueous acetic acid.[\[2\]](#)[\[10\]](#)
- Dry the purified crystals in an oven at 40-60°C or under vacuum over NaOH.[\[2\]](#)[\[10\]](#)

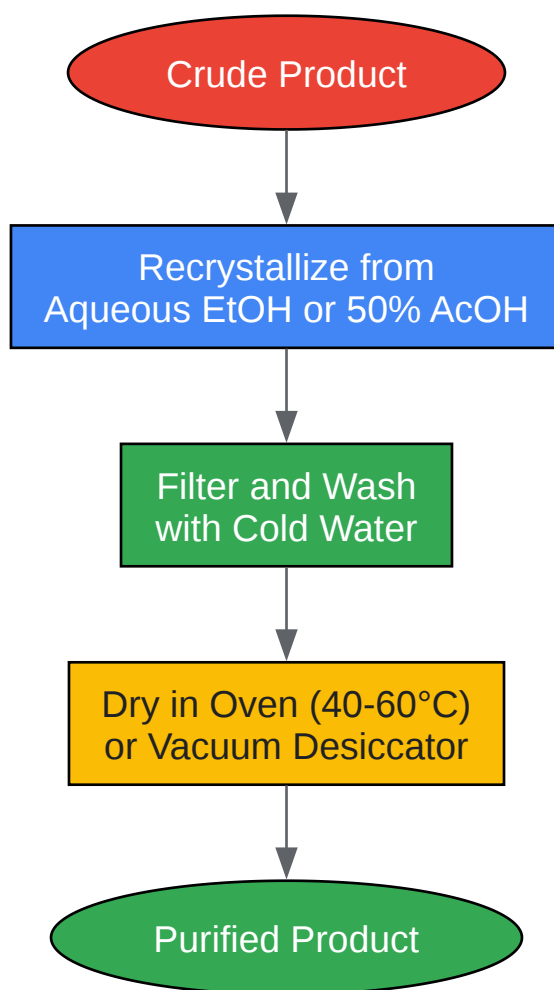
## Visualized Workflows and Relationships

To facilitate a clearer understanding of the experimental processes, the following diagrams have been generated using Graphviz (DOT language).



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Caption: Experimental workflow for the synthesis of **2,6-Dibromo-4-nitrophenol**.



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Caption: General purification workflow for **2,6-Dibromo-4-nitrophenol**.

## Safety and Handling

**2,6-Dibromo-4-nitrophenol** is classified as harmful if swallowed, in contact with skin, or if inhaled.<sup>[5][11][12][13]</sup> It is also known to cause skin and serious eye irritation.<sup>[11][12]</sup>

- Precautionary Measures:
  - Avoid breathing dust.<sup>[11][12]</sup>
  - Use only outdoors or in a well-ventilated area.<sup>[1][12]</sup>
  - Wear protective gloves, clothing, and eye/face protection.<sup>[1][11][12]</sup>

- Wash skin thoroughly after handling.[1][11][12]
- Do not eat, drink, or smoke when using this product.[1][12]
- First Aid:
  - If Swallowed: Call a poison center or doctor if you feel unwell and rinse your mouth.[1][12]
  - If on Skin: Wash with plenty of water.[1][12]
  - If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[11]
  - If in Eyes: Rinse with plenty of water. If irritation persists, seek medical advice.[11]

## Applications

The primary applications of **2,6-Dibromo-4-nitrophenol** leverage its biological activity. It is used as:

- A biocide in water treatment processes to control the growth of bacteria and algae.[1]
- An active ingredient in certain pesticides, functioning as an insecticide or fungicide.[1]

The mechanism of action generally involves the disruption of cellular processes in microorganisms and pests.[1]

## Spectral Data

Spectral data for **2,6-Dibromo-4-nitrophenol**, including  $^1\text{H}$  NMR, IR, and Mass Spectrometry, are available through various chemical databases such as the NIST WebBook and ChemicalBook.[4][14] This data is essential for structure confirmation and purity analysis.

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